

Physical and chemical properties of 2,2'-diaminodiphenyl sulfide

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Compound of Interest

Compound Name: *Bis(2-aminophenyl) Sulfide*

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Technical Guide: 2,2'-Diaminodiphenyl Sulfide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of 2,2'-diaminodiphenyl sulfide. It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and organic synthesis. This document summarizes key data in structured tables, presents a detailed experimental protocol for its synthesis, and includes visualizations of relevant chemical pathways.

Physical and Chemical Properties

2,2'-Diaminodiphenyl sulfide is a chemical compound with the molecular formula $C_{12}H_{12}N_2S$. It is a solid at room temperature and its properties are summarized in the tables below. It is important to distinguish this compound from its disulfide analog, 2,2'-diaminodiphenyl disulfide, as they are distinct chemical entities with different properties.

General and Physical Properties

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₂ N ₂ S	[1]
Molecular Weight	216.31 g/mol	[2]
Appearance	Solid	[2]
Melting Point	85 - 88 °C	[3][4]
Boiling Point	85 - 88 °C (Note: This appears to be a transcription error in the source, likely referring to the melting point)	[2]
Solubility	No data available	
Storage Temperature	Ambient Temperature	[2]

Chemical and Safety Information

Property	Value	Reference
CAS Number	5873-51-8	[1][3]
IUPAC Name	2-[(2-aminophenyl)sulfanyl]aniline	[2]
InChI Key	WRRQKFXVKRQPDB-UHFFFAOYSA-N	[2]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[2]
Precautionary Statements	P261, P271, P280	[2]
Signal Word	Warning	[2]

Experimental Protocols

Synthesis of 2,2'-Diaminodiphenyl Sulfide by Reduction of 2,2'-Dinitrodiphenyl Sulfide

The following is a representative experimental protocol for the synthesis of 2,2'-diaminodiphenyl sulfide based on methods described in the patent literature. This method involves the reduction of 2,2'-dinitrodiphenyl sulfide.

Materials:

- 2,2'-Dinitrodiphenyl sulfide
- Iron powder
- Ammonium chloride
- Water
- Toluene (for extraction)

Procedure:

- To a solution of iron powder (300 g) and ammonium chloride (40 g) in water, slowly add a solution of 2,2'-dinitrodiphenyl sulfide in water.
- Reflux the reaction mixture at 85-95 °C for 3-4 hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, the mixture is worked up to isolate the 2-aminophenyl sulfide.
- The crude product can then be purified, for example, by recrystallization, to yield 2,2'-diaminodiphenyl sulfide.

Note: This is a generalized procedure and may require optimization for specific laboratory conditions.

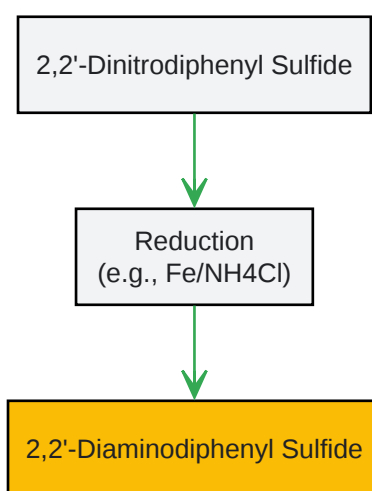
Spectroscopic Data

Detailed and verified spectroscopic data for 2,2'-diaminodiphenyl sulfide is not readily available in the public domain, with many sources providing data for the disulfide analog. Researchers should perform their own analytical characterization (NMR, IR, MS) to confirm the identity and purity of the synthesized compound.

Mandatory Visualizations

Synthesis of 2,2'-Diaminodiphenyl Sulfide

The following diagram illustrates a common synthetic route to 2,2'-diaminodiphenyl sulfide.

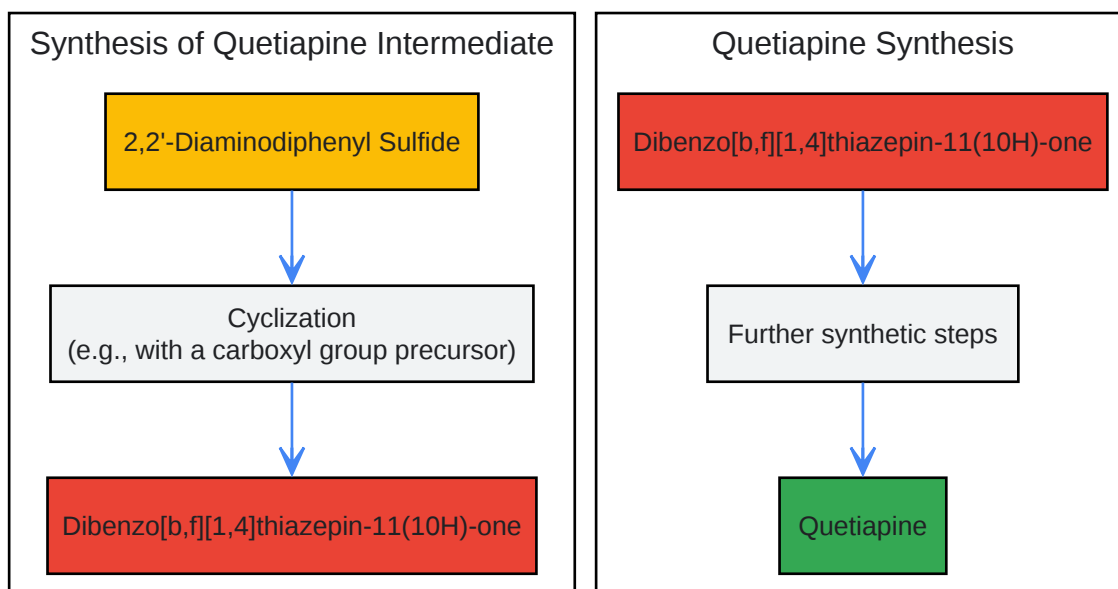


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A typical synthetic pathway for 2,2'-diaminodiphenyl sulfide.

Role in Quetiapine Synthesis

2,2'-Diaminodiphenyl sulfide is a key intermediate in the synthesis of the atypical antipsychotic drug, Quetiapine. The following workflow outlines its role in the formation of the dibenzo[b,f][3][5]thiazepin-11(10H)-one core structure.



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